

Personal protective equipment for handling 4,6-Dihydroxy-2-methylpyrimidine

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Compound of Interest

Compound Name: 4,6-Dihydroxy-2-methylpyrimidine

Cat. No.: B105277

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Essential Safety and Handling Guide for 4,6-Dihydroxy-2-methylpyrimidine

This guide provides immediate, essential safety and logistical information for the handling and disposal of **4,6-Dihydroxy-2-methylpyrimidine** (CAS No. 40497-30-1). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Personal Protective Equipment (PPE) Summary

Proper personal protective equipment is critical to minimize exposure and ensure safety when working with **4,6-Dihydroxy-2-methylpyrimidine**. The following table summarizes the recommended PPE.

Protection Type	Specification	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]	Protects against eye irritation from dust particles.[2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2] Chemical-resistant gloves (e.g., nitrile) are recommended.	Prevents skin irritation.[2]
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation.[1] If dust is generated, use a dust mask type N95 (US) or a NIOSH/MSHA or European Standard EN 149 approved respirator.	Prevents respiratory tract irritation from inhalation of dust.[2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following operational plan will ensure the safe handling of **4,6-Dihydroxy-2-methylpyrimidine** in a laboratory setting.

1. Engineering Controls and Preparation:

- Ensure adequate ventilation in the handling area.[1]
- An emergency eyewash station and safety shower must be readily accessible.

- Keep the container tightly closed when not in use.[2]
- Store in a dry, cool, and well-ventilated place away from strong oxidizing agents.[1][2]

2. Handling the Compound:

- Avoid contact with skin and eyes.[1]
- Do not breathe dust.[1]
- Wash hands thoroughly after handling.[2]
- Use with adequate ventilation to prevent the concentration of dust.[2]
- Avoid ingestion and inhalation.[2]
- Remove and wash contaminated clothing before reuse.[2]

3. First-Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.
- Ingestion: Clean mouth with water. Get medical attention.[1]

Disposal Plan

Proper disposal of **4,6-Dihydroxy-2-methylpyrimidine** is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Sweep up and shovel the material into suitable, labeled containers for disposal.[1]

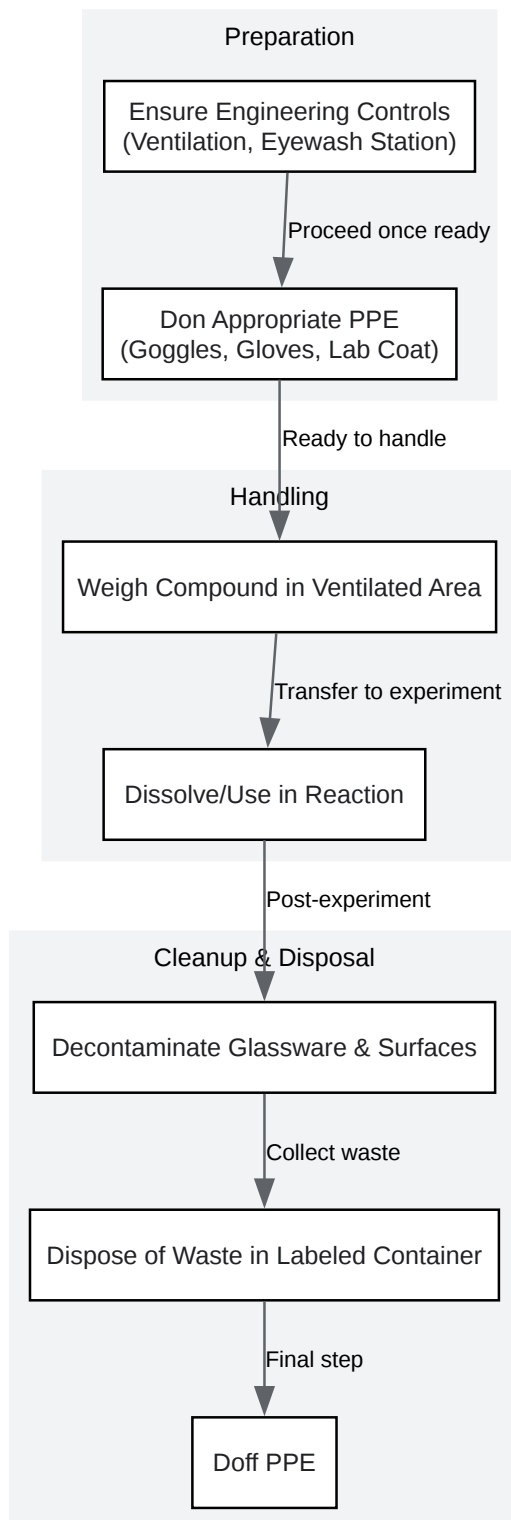
2. Regulatory Compliance:

- This material, as supplied, does not contain any substances regulated as hazardous substances under the Comprehensive Environmental Response Compensation and Liability Act (CERCLA) (40 CFR 302) or the Superfund Amendments and Reauthorization Act (SARA) (40 CFR 355).^[1] However, there may be specific reporting requirements at the local, regional, or state level.
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **4,6-Dihydroxy-2-methylpyrimidine**, from preparation to disposal.

Safe Handling Workflow for 4,6-Dihydroxy-2-methylpyrimidine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **4,6-Dihydroxy-2-methylpyrimidine**.

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